Technical Support Center: Wkymvm-NH2 TFA

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Compound of Interest		
Compound Name:	Wkymvm-NH2 tfa	
Cat. No.:	B15607321	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the dissolution and handling of **Wkymvm-NH2 TFA** powder.

Frequently Asked Questions (FAQs)

Q1: What is Wkymvm-NH2 TFA?

A1: **Wkymvm-NH2 TFA** is the trifluoroacetate salt of Wkymvm-NH2, a synthetic hexapeptide. It is a potent agonist of Formyl Peptide Receptors (FPRs), particularly FPR1 and FPRL1/FPR2, which are involved in inflammatory and immune responses.[1][2] This peptide is widely used in research to activate leukocyte effector functions such as chemotaxis and superoxide production.[1][3]

Q2: What are the recommended solvents for dissolving **Wkymvm-NH2 TFA** powder?

A2: **Wkymvm-NH2 TFA** is soluble in a variety of solvents. For biological experiments, sterile water or phosphate-buffered saline (PBS) are common choices. Organic solvents like dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and ethanol can also be used to achieve higher concentrations.[4][5] It is always recommended to perform a small-scale solubility test first to determine the optimal solvent for your specific experiment.[6]

Q3: How does the trifluoroacetate (TFA) salt affect my experiments?

A3: Trifluoroacetic acid is used in the purification of synthetic peptides and remains as a counter-ion in the final product.[6][7] While often present in small amounts, residual TFA can



lower the pH of your peptide solution and may interfere with cellular or enzymatic assays.[6][8] For sensitive applications, it may be necessary to remove the TFA.

Q4: How should I store the Wkymvm-NH2 TFA powder and stock solutions?

A4: The lyophilized powder should be stored at -20°C.[4][8] Once dissolved, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1][8] If stored at -20°C, the stock solution should be used within a month, and within six months if stored at -80°C.[1]

Troubleshooting Guide

Issue: The **Wkymvm-NH2 TFA** powder is not dissolving.

- Initial Steps:
 - Small-Scale Test: Before dissolving the entire sample, test the solubility of a small amount of the powder in your chosen solvent.[6]
 - Gentle Agitation: After adding the solvent, gently vortex or sonicate the vial to aid dissolution.
 [6] Avoid vigorous shaking, which can cause the peptide to aggregate.
- Solvent Optimization:
 - Aqueous Solutions: If the peptide does not dissolve in water, try a buffer such as PBS.
 Adjusting the pH of the buffer may also improve solubility.
 - Organic Solvents: For hydrophobic peptides, a small amount of an organic solvent like DMSO or DMF can be used to first dissolve the peptide, followed by dilution with your aqueous buffer to the desired final concentration.
- If Dissolution is Still an Issue:
 - Check Peptide Properties: The solubility of peptides is influenced by their amino acid composition. Peptides with a high proportion of hydrophobic amino acids may be more difficult to dissolve in aqueous solutions.



 Consider TFA Removal: In some cases, the TFA salt may affect solubility. Procedures like ion exchange or lyophilization with a different acid (e.g., HCl) can be performed to remove TFA, but these are advanced techniques and may lead to peptide loss.[7][9]

Data Presentation

Table 1: Solubility of Wkymvm-NH2 TFA in Various Solvents

Solvent	Concentration	Reference
Water	2 mg/mL	[4]
DMSO	30 mg/mL	[5]
DMF	30 mg/mL	[5]
Ethanol	30 mg/mL	[5]
Ethanol:PBS (pH 7.2) (1:4)	0.2 mg/mL	[5]

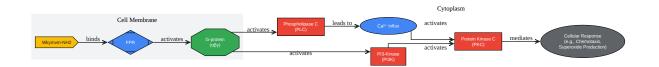
Experimental Protocols

Protocol 1: Preparation of a Wkymvm-NH2 TFA Stock Solution

- Equilibration: Allow the vial of lyophilized **Wkymvm-NH2 TFA** powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the desired volume of a pre-determined, appropriate solvent (e.g., sterile water, DMSO) to the vial.
- Dissolution: Gently vortex or swirl the vial until the powder is completely dissolved. If necessary, a brief sonication in a water bath can be used to break up any aggregates.
- Sterilization (for aqueous solutions): If the stock solution is prepared in an aqueous buffer for cell-based assays, it is recommended to sterilize it by passing it through a 0.22 μm filter.[1]
- Aliquoting and Storage: Aliquot the stock solution into sterile, single-use tubes and store them at -20°C or -80°C.



Mandatory Visualization



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Caption: Wkymvm-NH2 signaling pathway via Formyl Peptide Receptor (FPR).

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